

scaling up Boc-Met-Leu-OMe synthesis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Boc-met-leu-ome

CAS No.: 66880-59-9

Cat. No.: S8924682

Get Quote

About Boc-Met-Leu-OMe

This section provides the basic chemical identity of your target compound [1].

Property	Description
Common Name	boc-met-leu-ome [1]
CAS Number	66880-59-9 [1]
Molecular Formula	C ₁₇ H ₃₂ N ₂ O ₅ S [1]
Molecular Weight	376.511 g/mol [1]
Synonym	N-Boc-L-Met-L-Leu methyl ester [1]

Synthesis and Scaling Strategies

While a dedicated scale-up protocol for **Boc-Met-Leu-OMe** is not available, the search results point to general strategies and a related compound for context.

- **Documented Synthetic Routes for Boc-Met-Leu-OMe:** One literature procedure reports a yield of ~77% for the synthesis of **Boc-Met-Leu-OMe**, while another reports a lower yield of ~40% [1].

Optimizing towards the higher-yielding procedure is a logical first step for scale-up.

- **Context from Related Peptides:** Research on similar peptides indicates that the **Boc (tert-Butyloxycarbonyl)** group is a common amino-protecting group used in peptide synthesis [2]. Furthermore, modern peptide synthesis often employs **microwave heating** to improve synthesis quality and speed up the process [3].

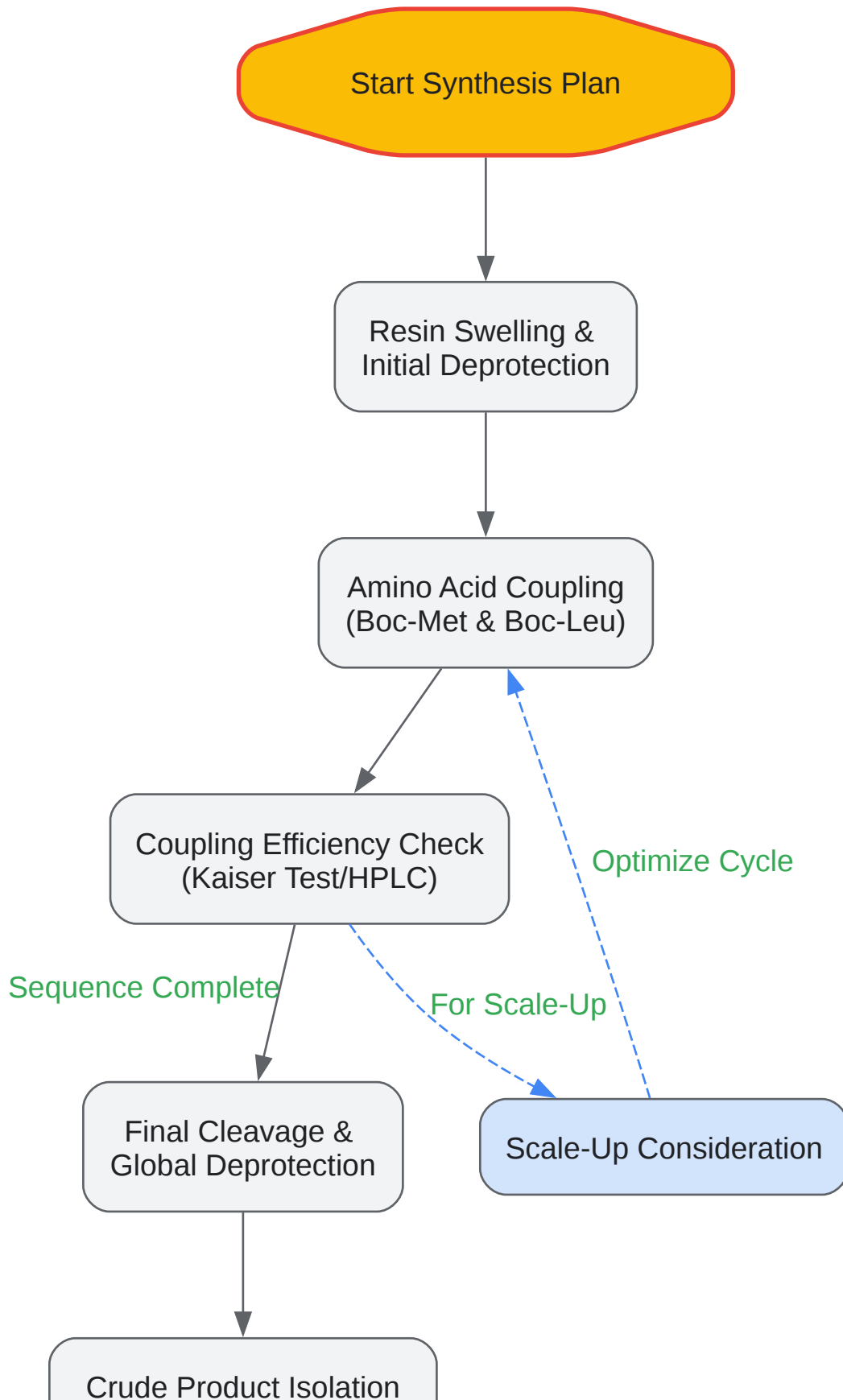
Troubleshooting Guide and FAQs

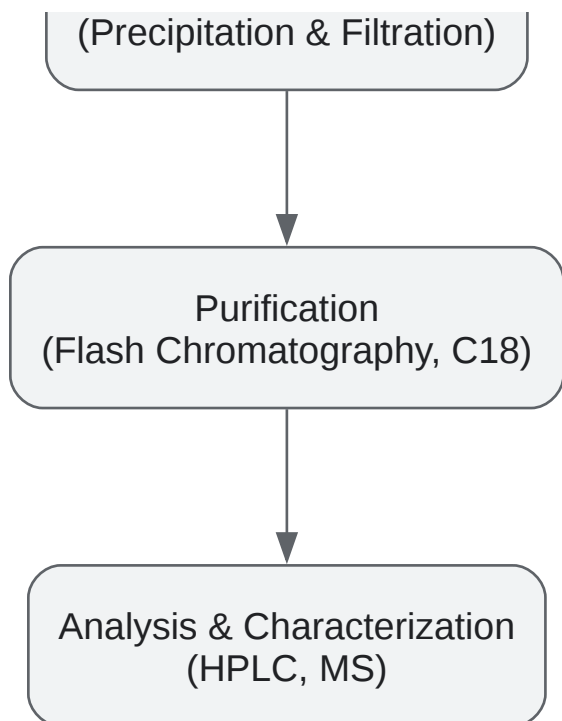
Here are common challenges and solutions when working with peptide synthesis, which can be applied to scaling up **Boc-Met-Leu-OMe**.

Problem & Symptoms	Possible Causes	Recommended Solutions & Checks
Low Yield Final product mass is significantly lower than theoretical yield.	• Incomplete coupling reactions. • Deprotection side reactions. • Losses during transfer and purification.	• Confirm coupling efficiency: Use a quantitative Kaiser test or HPLC to monitor reaction completion. • Optimize purification: Use C18 media for purification [3].
Poor Purity HPLC or TLC shows multiple undesired peaks or spots.	• Incomplete deprotection or coupling. • Racemization during synthesis. • Contaminants from reagents or solvents.	• Improve coupling: Use coupling agents like EDCI/HOBt [2]. • Control racemization: Use HOBt and lower temperature. • Purify effectively: Use C18 media for purification [3].
Process Inefficiency Process is too slow, creating a bottleneck.	• Manual handling and monitoring. • Slow evaporation and work-up steps.	• Automate synthesis: Use single-channel or parallel synthesizers [3]. • Automate evaporation: Use automated evaporation technologies [3].

Experimental Workflow for Synthesis

The following diagram illustrates a recommended workflow for synthesizing and scaling up **Boc-Met-Leu-OMe**, incorporating automation and purification strategies based on the available information.





Click to download full resolution via product page

Synthesis and scale-up workflow for **Boc-Met-Leu-OMe**

Key Technical Considerations for Scaling Up

- **Parallel Synthesis:** For producing larger quantities, high-throughput automation platforms can significantly decrease synthesis time and improve quality [3].
- **Addressing Purification Bottlenecks:** High-performance flash chromatography (HPFC) coupled with C18 media is optimized for peptide purification and is recommended to enhance workflow efficiency [3]. Automated parallel purification can bridge the efficiency gap between synthesis and purification [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - boc - met - leu | CAS#:66880-59-9 | Chemsrcom [chemsrc.com]
2. and bioactivity of chemotactic tetrapeptides: fMLF- Synthesis ... OMe [link.springer.com]
3. Peptide Synthesis Workflow [biotage.com]

To cite this document: Smolecule. [scaling up Boc-Met-Leu-OMe synthesis]. Smolecule, [2026].
[Online PDF]. Available at: [https://www.smolecule.com/products/b8924682#scaling-up-boc-met-leu-ome-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com